

Disperse Red 153: Application Notes and Protocols for Biological Microscopy

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Compound of Interest

Compound Name: **Disperse Red 153**

Cat. No.: **B13743713**

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A comprehensive review of available data indicates that **Disperse Red 153**, a monoazo dye primarily used in the textile industry, is not a standard or validated stain for biological microscopy. Extensive searches of scientific literature and commercial databases reveal a significant lack of established protocols, quantitative performance data, and specific applications for its use in cellular imaging.

While the textile industry utilizes **Disperse Red 153** for its dyeing properties on synthetic fibers, its utility as a fluorescent probe or biological stain has not been documented.[1][2][3] Researchers and drug development professionals should exercise caution and note that the information typically required for selecting and applying a biological stain—such as excitation and emission spectra, quantum yield, photostability, and cellular toxicity—is not available for **Disperse Red 153**.

Chemical and Physical Properties

A summary of the known properties of **Disperse Red 153** is presented below. It is important to note that these data are from its application as a textile dye and not in a biological context.

Property	Value	Reference
Chemical Name	C.I. Disperse Red 153	[2]
CAS Number	78564-87-1	[4]
Molecular Formula	C ₁₈ H ₁₅ Cl ₂ N ₅ S	[5]
Molecular Weight	404.32 g/mol	[5]
Appearance	Deep red powder	[6]
Solubility	Soluble in acetone, chloroform, DMF	[6]
Water Solubility	87 µg/L at 20°C	[4]

Toxicological Profile

It is crucial to highlight the potential toxicological concerns associated with azo dyes. Studies on related "Disperse Red" compounds, such as Disperse Red 1 and Disperse Red 13, have indicated potential for cytotoxicity and genotoxicity.[\[7\]](#)[\[8\]](#)[\[9\]](#) The toxic effects of some azo dyes are attributed to the reduction of the azo bond, which can produce harmful aromatic amines.[\[7\]](#) Given these findings, the use of **Disperse Red 153** in live-cell imaging or other biological applications would require rigorous toxicological assessment.

Lack of Application Data in Microscopy

No peer-reviewed articles or technical datasheets were found that describe the use of **Disperse Red 153** for staining cells or tissues. Key quantitative data required for fluorescence microscopy, such as:

- Excitation and Emission Spectra: Essential for selecting appropriate filters and laser lines.
- Quantum Yield: A measure of the efficiency of fluorescence.
- Photostability: The dye's resistance to fading upon exposure to light.
- Cellular Permeability and Localization: Information on whether the dye can enter cells and where it accumulates.

are entirely absent from the available literature. While one supplier, MedChemExpress, lists **Disperse Red 153** under the category of "Fluorescent Dye," this claim is not substantiated with any supporting data or publications.[\[10\]](#)[\[11\]](#)

Experimental Protocols: Not Available

Due to the lack of any documented use of **Disperse Red 153** in biological microscopy, it is not possible to provide detailed experimental protocols. The development of such a protocol would necessitate extensive primary research to determine basic parameters such as optimal staining concentration, incubation time, buffer composition, and imaging conditions.

Conclusion and Recommendations

Based on the current body of scientific and technical information, **Disperse Red 153** is not a recommended or validated stain for biological microscopy. The absence of fundamental data on its fluorescent properties, cellular interactions, and potential toxicity makes its application in research, and particularly in drug development, highly inadvisable.

Researchers seeking red fluorescent probes for biological imaging are advised to select from a wide array of well-characterized and commercially available stains with established protocols and proven performance. Examples of such stains include those from the rhodamine, cyanine (e.g., Cy3, Cy5), and Alexa Fluor families.

For any novel application of a chemical compound in a biological context, a thorough investigation of its properties and potential hazards is a prerequisite. The logical workflow for evaluating a new potential stain is outlined below.

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- To cite this document: BenchChem. [Disperse Red 153: Application Notes and Protocols for Biological Microscopy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13743713#use-of-disperse-red-153-for-staining-in-biological-microscopy]

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